

In-Depth Technical Guide to Cyproheptadine Hydrochloride-d3

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Compound of Interest

Compound Name: Cyproheptadine Hydrochloride-d3

Cat. No.: B15615832

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For researchers, scientists, and drug development professionals, this guide provides a comprehensive overview of the safety, handling, and mechanistic aspects of **Cyproheptadine Hydrochloride-d3**. This deuterated analog of Cyproheptadine Hydrochloride is primarily utilized as an internal standard for its quantification in various analytical methods, such as GC- or LC-MS.^[1]

Chemical and Physical Properties

Cyproheptadine Hydrochloride-d3 is a deuterated form of Cyproheptadine Hydrochloride, a white to slightly yellowish crystalline solid.^{[2][3]} The physical and chemical properties are summarized below.

Property	Value	Source
Molecular Formula	C ₂₁ D ₃ H ₁₈ N · HCl	[4]
Molecular Weight	326.88 g/mol	[4]
IUPAC Name	4-(dibenzo[1,2-a:2',1'-d][1]annulen-11-ylidene)-1-(trideuteriomethyl)piperidine;hydrochloride	[4]
CAS Number	2712455-05-3 (for Cyproheptadine-d3)	[1]
Melting Point	165 °C (decomposes) (for sesquihydrate)	
Solubility	Soluble in water (~4 mg/mL), freely soluble in methanol, sparingly soluble in ethanol, soluble in chloroform, and practically insoluble in ether.	[2][3]
Appearance	White to slightly yellow, odorless, crystalline powder.	[5]

Safety and Handling

Cyproheptadine Hydrochloride is considered a hazardous substance.[5] The deuterated form should be handled with the same precautions.

Hazard Identification

- Acute Toxicity: Toxic if swallowed.[6]
- Skin Irritation: Causes skin irritation.[6]
- Eye Irritation: Causes serious eye damage.[6]
- Respiratory Irritation: May cause respiratory irritation.[6]

- Reproductive Toxicity: Suspected of damaging fertility or the unborn child.[6]
- Aquatic Hazard: Very toxic to aquatic life with long-lasting effects.[6]

Handling and Storage

Handling:

- Avoid all personal contact, including inhalation.[5]
- Use in a well-ventilated area.[5]
- Wear protective clothing, gloves, and eye/face protection.[5]
- Do not eat, drink, or smoke when using this product.
- Wash hands and skin thoroughly after handling.

Storage:

- Store in original, tightly sealed containers in a cool, dry, well-ventilated area.[5]
- Recommended storage temperature is -20°C.[1][4]
- Store away from incompatible materials such as oxidizing agents.[5]
- Protect containers from physical damage.[5]

First Aid Measures

- If Swallowed: Immediately call a poison center or doctor. Rinse mouth.[7]
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice.[7]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[7]
- If Inhaled: Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[7]

Toxicological Data

The toxicological data for Cyproheptadine Hydrochloride is presented below. It is important to handle the deuterated form with the same level of caution.

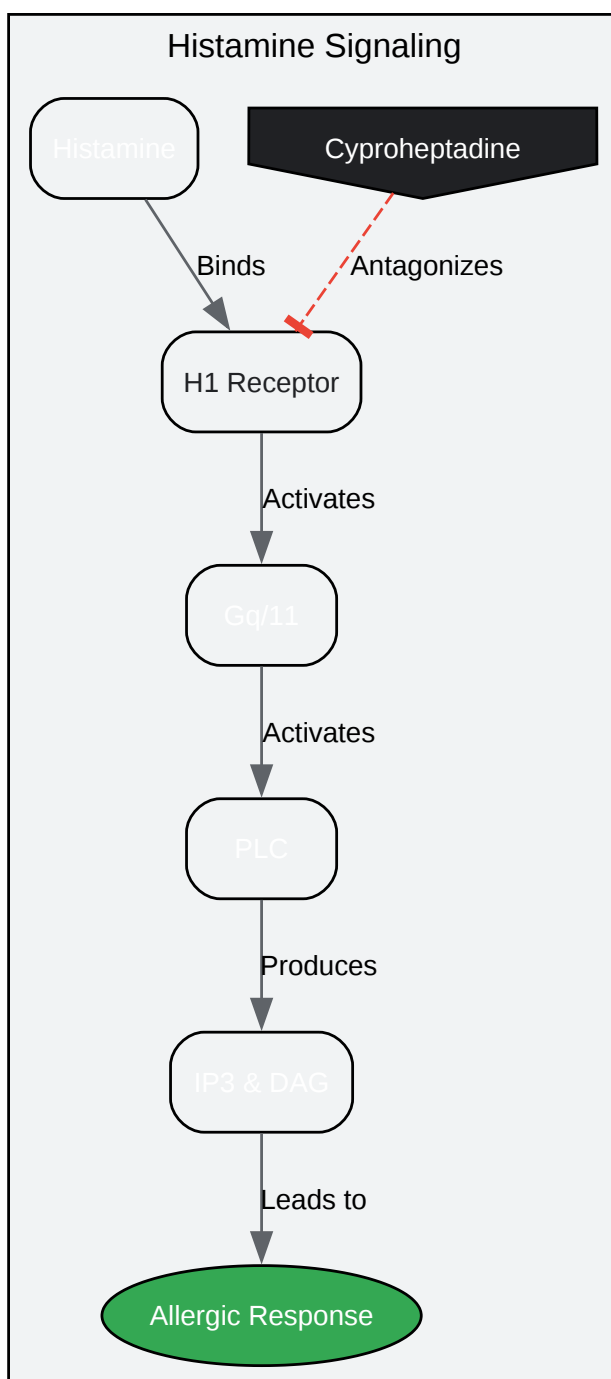
Test	Species	Route	Value
LD50	Rat	Oral	295 mg/kg
LD50	Mouse	Oral	123 mg/kg
LD50	Rat	Intraperitoneal	52.4 mg/kg

Source:[2][5][8]

Mechanism of Action and Signaling Pathways

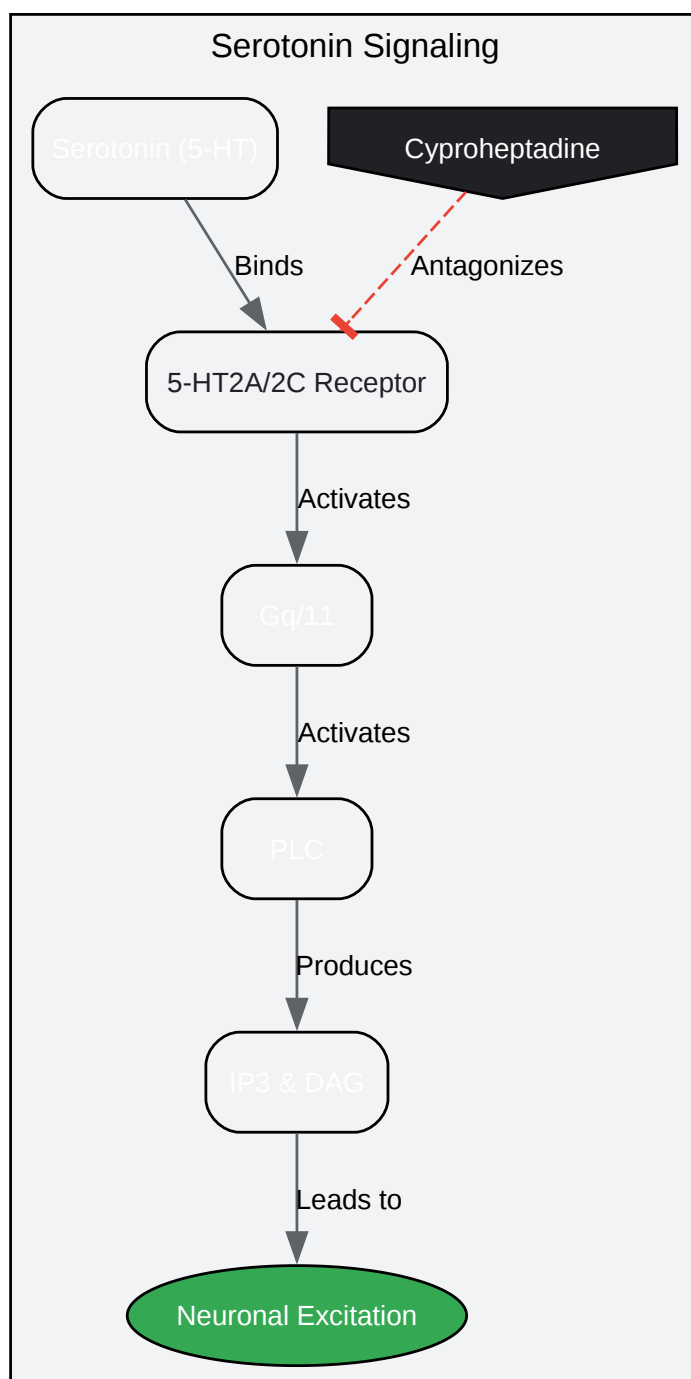
Cyproheptadine is a first-generation antihistamine with antiserotonergic, anticholinergic, and sedative effects.[2][3][9] It acts as a potent competitive antagonist at histamine H1 receptors and serotonin (5-HT) receptors, particularly 5-HT2A and 5-HT2C receptors.[9][10][11] This antagonism at receptor sites prevents the downstream signaling of histamine and serotonin.[2][10][11]

The diagrams below illustrate the primary signaling pathways affected by Cyproheptadine.



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Caption: Antagonism of the Histamine H1 Receptor Signaling Pathway by Cyproheptadine.



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